

Polysucrose 400 Powder: A Technical Guide to Safe Handling, Storage, and Disposal

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Compound of Interest

Compound Name: Polysucrose 400

Cat. No.: B599322

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and storage recommendations for **Polysucrose 400** powder. **Polysucrose 400** is a high molecular weight, synthetic, nonionic polymer of sucrose and epichlorohydrin.[1][2] It is widely used in research and development for the density gradient separation of cells, organelles, and viruses.[3] Due to its high hydroxyl group content, it is highly soluble in aqueous solutions.[1] While generally considered non-toxic and biocompatible, adherence to proper laboratory safety protocols is essential to mitigate potential physical hazards and ensure material stability.[4]

Chemical and Physical Properties

Polysucrose 400 is a white to off-white powder that is readily soluble in water.[5] It is a stable material under normal conditions and can be stored for extended periods.[4][6]

Property	Description	Source(s)
CAS Number	26873-85-8	[7]
Synonyms	Sucrose-epichlorohydrin copolymer, Ficoll 400 alternative	[5]
Molecular Formula	$(C_{12}H_{22}O_{11})_n \cdot (C_3H_5ClO)_n$	[5][7]
Molecular Weight	300,000 - 550,000 g/mol	[5][7]
Appearance	White to off-white powder	[5]
Solubility	Soluble in water	
Chemical Nature	Neutral, non-ionic polymer	[4]

Safety and Toxicology

Polysucrose 400 is not classified as a hazardous substance.[5][6] It is generally considered non-toxic, non-irritating, and biocompatible.[4] However, as with any fine powder, it can present a physical hazard if not handled correctly.

Toxicological Summary

Based on available safety data sheets, **Polysucrose 400** is not classified as acutely toxic, a skin or eye irritant, a carcinogen, or a reproductive toxicant.[5][8] Symptoms and effects of exposure are not known to date.[5][8]

- Acute Toxicity: Shall not be classified as acutely toxic.[5][8]
- Skin Corrosion/Irritation: Shall not be classified as corrosive/irritant to skin.[5][8]
- Eye Damage/Irritation: Shall not be classified as seriously damaging to the eye or eye irritant.[5][8]
- Respiratory/Skin Sensitisation: Shall not be classified as a respiratory or skin sensitiser.[5][8]
- Germ Cell Mutagenicity: Shall not be classified as germ cell mutagenic.[5][8]

- Carcinogenicity: Shall not be classified as carcinogenic.[5][8]
- Reproductive Toxicity: Shall not be classified as a reproductive toxicant.[5][8]

Note on Experimental Protocols: Detailed toxicological studies with specific experimental methodologies for **Polysucrose 400** are not widely available in the public domain. The substance is generally recognized as safe for its intended laboratory applications, and as such, extensive toxicological data comparable to that of hazardous materials is limited. The toxicological statements provided are based on classifications from supplier Safety Data Sheets.[5][6][8]

Physical Hazards

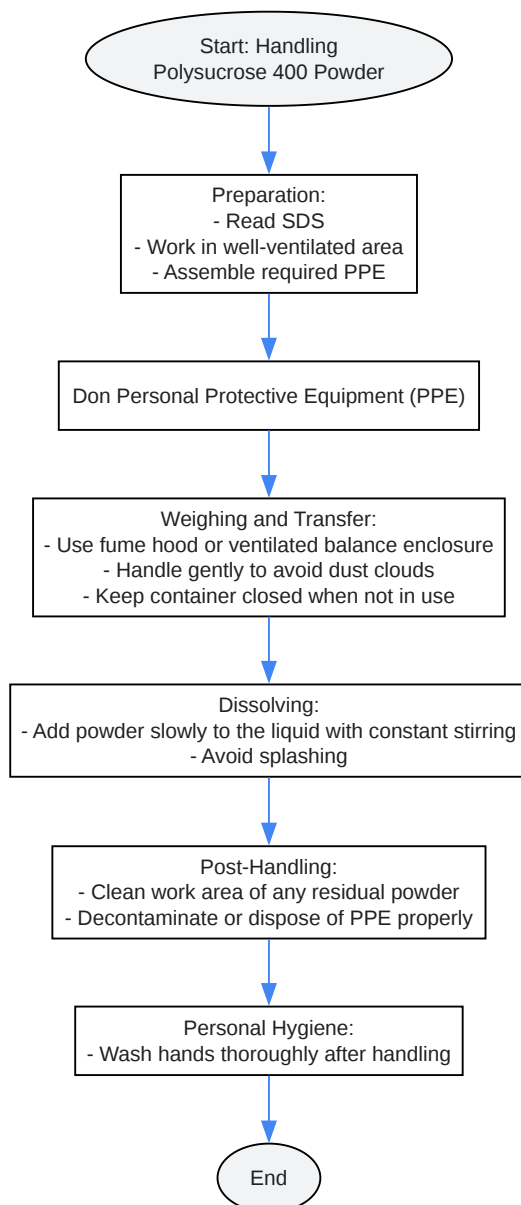
The primary physical hazard associated with **Polysucrose 400** powder is the potential for dust explosion. While the product as delivered is not typically capable of a dust explosion, the enrichment of fine dust in the presence of an ignition source can lead to this risk.[5][8] It is also considered a combustible solid.[3]

Chemical Reactivity

Polysucrose 400 is stable under normal ambient and anticipated storage and handling conditions.[5][8] However, it can undergo a violent reaction with strong oxidizing agents.[5][8] In the event of a fire, hazardous combustion products such as carbon monoxide (CO) and carbon dioxide (CO₂) may be liberated.[5][8] The material is stable in neutral and alkaline solutions but can be rapidly hydrolyzed at a pH below 3, especially at elevated temperatures.[1][2]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are crucial to minimize exposure and prevent physical hazards. The primary goal is to control dust formation.[8]



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Caption: Standard Handling Workflow for **Polysucrose 400** Powder.

Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety goggles with side protection.	[5] [6] [8]
Hand Protection	Suitable chemical resistant gloves (e.g., Nitrile rubber, >0.11 mm thickness).	[5] [8] [9]
Respiratory Protection	For dust formation, use a particulate filter device (e.g., P1 or N95).	[5] [8]
Skin and Body Protection	Standard laboratory coat.	[6]

General Hygiene

Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[\[8\]](#)

Storage Recommendations

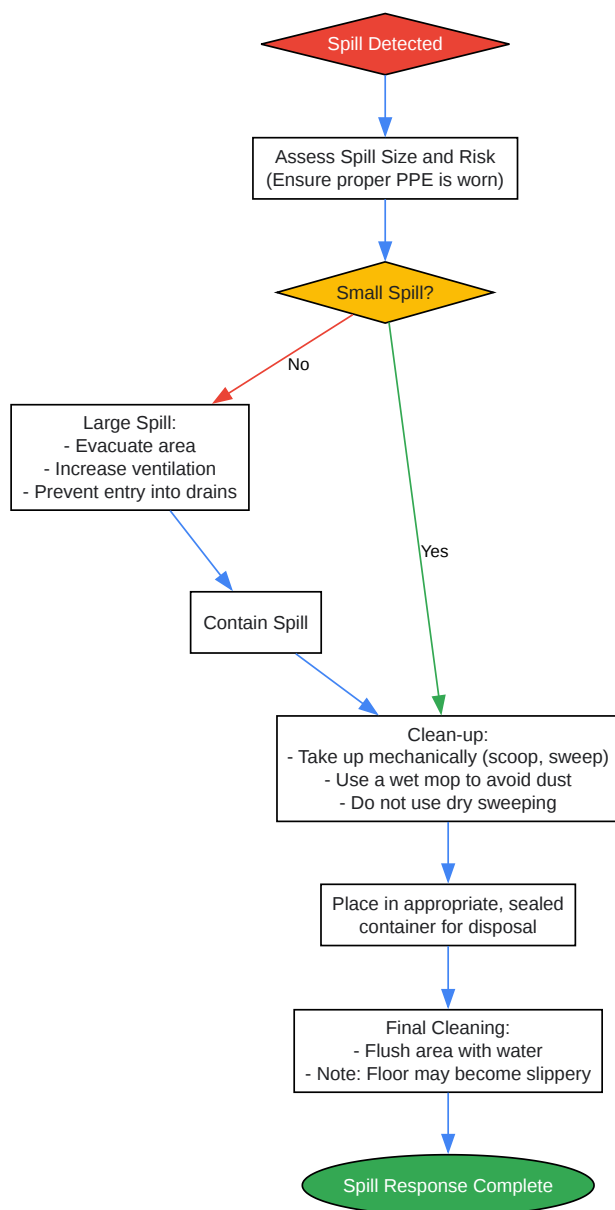
Proper storage is essential for maintaining the quality and stability of **Polysucrose 400** powder. It is stable for more than six years when stored correctly.[\[4\]](#)[\[6\]](#)

Parameter	Recommendation	Source(s)
Temperature	Store at ambient or room temperature. Specific ranges cited include +15 to +25 °C.	[7] [10]
Container	Keep in a tightly closed, well-sealed container.	[4] [6]
Environment	Store in a cool, dry, and well-ventilated area. Protect from humidity.	[6] [8]
Incompatibilities	Keep away from strong oxidizing agents.	[5] [6] [8]

Spill, Disposal, and First Aid

Accidental Release Measures

In the event of a spill, the primary concern is to avoid generating dust.



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Caption: Spill Response and Cleanup Workflow for **Polysucrose 400** Powder.

Key Spill Response Steps:

- Avoid Dust: Control dust formation during cleanup.[\[8\]](#)
- Mechanical Collection: Take up the material mechanically (e.g., with a scoop or dustpan).[\[8\]](#)
A wet mop can also be used.[\[6\]](#)
- Containerize: Place the spilled material into a suitable container for disposal.[\[6\]](#)[\[8\]](#)
- Final Cleaning: Flush the area with water. Be aware that the floor may become slippery.[\[6\]](#)
- Environmental Precautions: Keep away from drains, surface water, and ground water.[\[8\]](#)

Waste Disposal

Dispose of waste material in accordance with local, state, and federal regulations.

First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If symptoms persist, get medical attention.	[6] [8]
Skin Contact	Wash off with soap and water.	[5] [6]
Eye Contact	Rinse cautiously with water for several minutes.	[5] [6] [8]
Ingestion	Rinse mouth with water. If only a small amount is ingested, no treatment is required. If feeling unwell, call a doctor.	[5] [6] [8]

Sterilization

For applications requiring sterile conditions, **Polysucrose 400** solutions can be sterilized. In neutral solutions, it can be autoclaved at 100-110°C for 30 minutes without significant degradation.^{[1][2]}

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